# From Light to Signal: A Technical Guide to Calculating Photoelectrons from Lux

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive framework for understanding and calculating the number of photoelectrons generated per pixel per second from a given illuminance in lux. Accurate conversion of lux, a measure of how the human eye perceives light, to a quantifiable number of photoelectrons is critical for a wide range of scientific applications, from high-content screening and fluorescence microscopy to the development of light-sensitive drugs and assays. This document outlines the theoretical basis, presents essential quantitative data in a structured format, details experimental protocols for crucial measurements, and provides visual workflows to elucidate the underlying processes.

## Theoretical Framework: The Conversion Pathway

The conversion from lux to photoelectrons is a multi-step process that bridges the gap between human-centric perception of light and the discrete quantum events occurring within a photodetector. The journey involves transforming illuminance (lux) into radiometric units (irradiance), then determining the photon flux, and finally, accounting for the sensor's efficiency in converting photons to electrons.

1.1. Lux to Irradiance: Lux is a photometric unit, weighted by the luminous efficiency function of the human eye, which peaks in the green region of the spectrum. To convert lux to irradiance (watts per square meter), the spectral power distribution (SPD) of the light source is essential. Without the exact SPD, an approximation can be made using established conversion factors for different types of light sources.[1][2]

1.2. Irradiance to Photon Flux: Once the irradiance is known, it can be converted to photon flux (photons per second per square meter). This requires knowledge of the energy of the photons, which is inversely proportional to their wavelength. For a monochromatic light source, this is a straightforward calculation. For a broadband source, the calculation involves integrating the spectral irradiance over the relevant wavelength range.

1.3. Photon Flux to Photoelectron Rate: The final step in the conversion is to determine the number of photoelectrons generated. This is governed by the Quantum Efficiency (QE) of the image sensor.[3][4][5] QE is a measure of the sensor's effectiveness at converting incident photons into electrons that are successfully collected and measured.[6] It is typically expressed as a percentage and is wavelength-dependent. The underlying physical principle is the photoelectric effect, where a photon with sufficient energy can eject an electron from a material. [7][8][9][10] The energy of the photon must exceed the work function of the sensor material for a photoelectron to be generated.[11]

# Quantitative Data Summary

For ease of reference and comparison, the following tables summarize the key quantitative data required for the calculations.

Table 1: Approximate Lux to Irradiance Conversion Factors

| Light Source | Conversion Factor (W/m² per lux) |
| --- | --- |
| Sunlight | ~1 / 120 |
| Cool White Fluorescent | ~1 / 79 |
| High-Pressure Sodium | ~1 / 60 |
| Incandescent Lamp | ~1 / 70 |

Note: These are approximations and the actual conversion factor will vary depending on the specific spectral power distribution of the light source.[12][13]

Table 2: Fundamental Physical Constants

| Constant | Symbol | Value | Units |
|---|---|---|---|
| Planck's Constant | h | $6.626 \times 10^{-34}$ | J·s |
| Speed of Light in Vacuum | c | $2.998 \times 10^{8}$ | m/s |
| Elementary Charge | e | $1.602 \times 10^{-19}$ | C |

Table 3: Key Formulas

| Description | Formula |
|---|---|
| Photon Energy | $E = hc/\lambda$ |
| Photon Flux from Irradiance (monochromatic) | $\Phi = (E\_irradiance * \lambda) / (h * c)$ |
| Photoelectrons per second per pixel | $N\_pe = \Phi * A\_pixel * QE(\lambda) * t\_exposure$ |

Where:

- E is the energy of a single photon

- h is Planck's constant

- c is the speed of light

- $\lambda$ is the wavelength of light

- $\Phi$ is the photon flux (photons/s/m²)

- E_irradiance is the irradiance (W/m²)

- N_pe is the number of photoelectrons

- A_pixel is the area of a single pixel (m²)

- QE($\lambda$) is the quantum efficiency at a specific wavelength

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- t_exposure is the exposure time (s)

# Experimental Protocols

To ensure the accuracy of the calculated photoelectron values, it is crucial to have precise measurements of the sensor's quantum efficiency and to properly calibrate the light measurement equipment.

# Experimental Protocol for Measuring Quantum Efficiency

This protocol outlines the steps to measure the quantum efficiency of an image sensor as a function of wavelength.

Objective: To determine the ratio of generated photoelectrons to incident photons for each wavelength in the sensor's operating range.

Materials:

- Image sensor to be characterized

- Calibrated light source with a known spectral output (e.g., NIST-traceable tungsten-halogen lamp)

- Monochromator to select specific wavelengths of light

- Integrating sphere to ensure uniform illumination

- Calibrated photodiode with a known spectral response (reference detector)

- Optical power meter

- Data acquisition system for the image sensor

- Software for image analysis

Procedure:

- System Setup: a. Position the calibrated light source at the input of the monochromator. b. Direct the output of the monochromator into the integrating sphere. c. Mount the image sensor and the calibrated photodiode at different ports of the integrating sphere, ensuring they are not in the direct path of the incoming light.

- Calibration of Light Source: a. Set the monochromator to a specific wavelength. b. Measure the optical power at the output of the integrating sphere using the calibrated photodiode and power meter. This provides the absolute number of photons per second at that wavelength.

- Image Acquisition: a. With the light source stable, acquire a series of images with the image sensor at the same wavelength. b. Acquire a set of dark frames by blocking the light source.

- Data Analysis: a. Average the dark frames to create a master dark frame and subtract it from the light frames to correct for dark current. b. Calculate the average digital number (DN) value in a region of interest (ROI) on the corrected light frames. c. Convert the average DN value to the number of electrons using the sensor's gain (e-/DN), which can be determined from a photon transfer curve analysis.

- Quantum Efficiency Calculation: a. Calculate the number of incident photons on the sensor's active area for the given wavelength using the calibrated photodiode measurement. b. The Quantum Efficiency at that wavelength is the number of collected electrons divided by the number of incident photons.

- Wavelength Sweep: a. Repeat steps 2-5 for a range of wavelengths across the sensor's spectral sensitivity.

- Generate QE Curve: a. Plot the calculated QE values as a function of wavelength.

# Experimental Protocol for Absolute Light Sensor Calibration

This protocol describes the method for calibrating a light sensor to provide absolute irradiance measurements.

Objective: To establish a conversion factor between the sensor's output (e.g., voltage or current) and the absolute irradiance (W/m²).
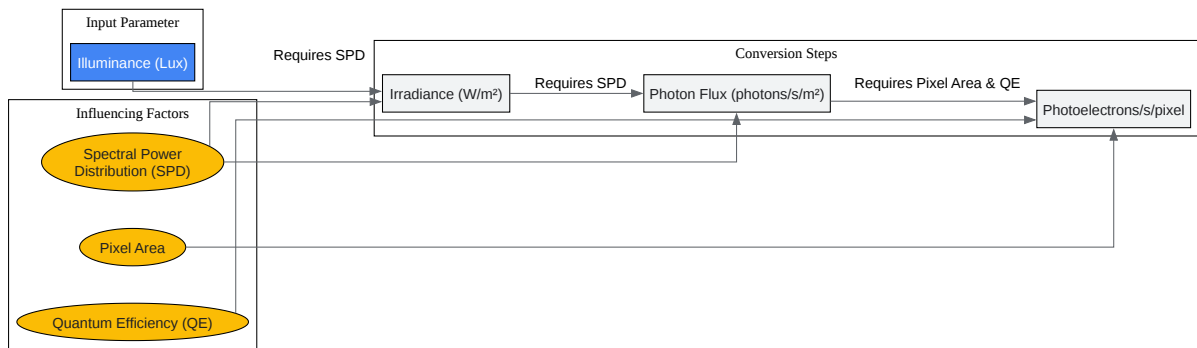
Materials:

- Light sensor to be calibrated

- NIST-traceable calibrated light source with known spectral irradiance at a specific distance.

- Optical rail or other stable mounting system to precisely control distances.

- Aperture to define the measurement area.

- Data acquisition system for the light sensor.

Procedure:

- Setup: a. Mount the calibrated light source and the light sensor on the optical rail at a precisely measured distance, as specified in the calibration certificate of the source. b. Place the aperture directly in front of the sensor to define the sensing area.

- Measurement: a. Allow the calibrated light source to warm up and stabilize according to the manufacturer's instructions. b. Record the output of the light sensor. c. Record a background measurement with the light source off or blocked.

- Calculation: a. Subtract the background reading from the light source reading to get the net sensor output. b. From the calibration certificate of the light source, determine the spectral irradiance (W/m²/nm) at the measurement distance. c. Integrate the spectral irradiance over the wavelength range of interest to obtain the total irradiance (W/m²). d. The calibration factor is the known total irradiance divided by the net sensor output.

- Validation: a. Repeat the measurement at different known distances to verify the inverse square law and the consistency of the calibration.
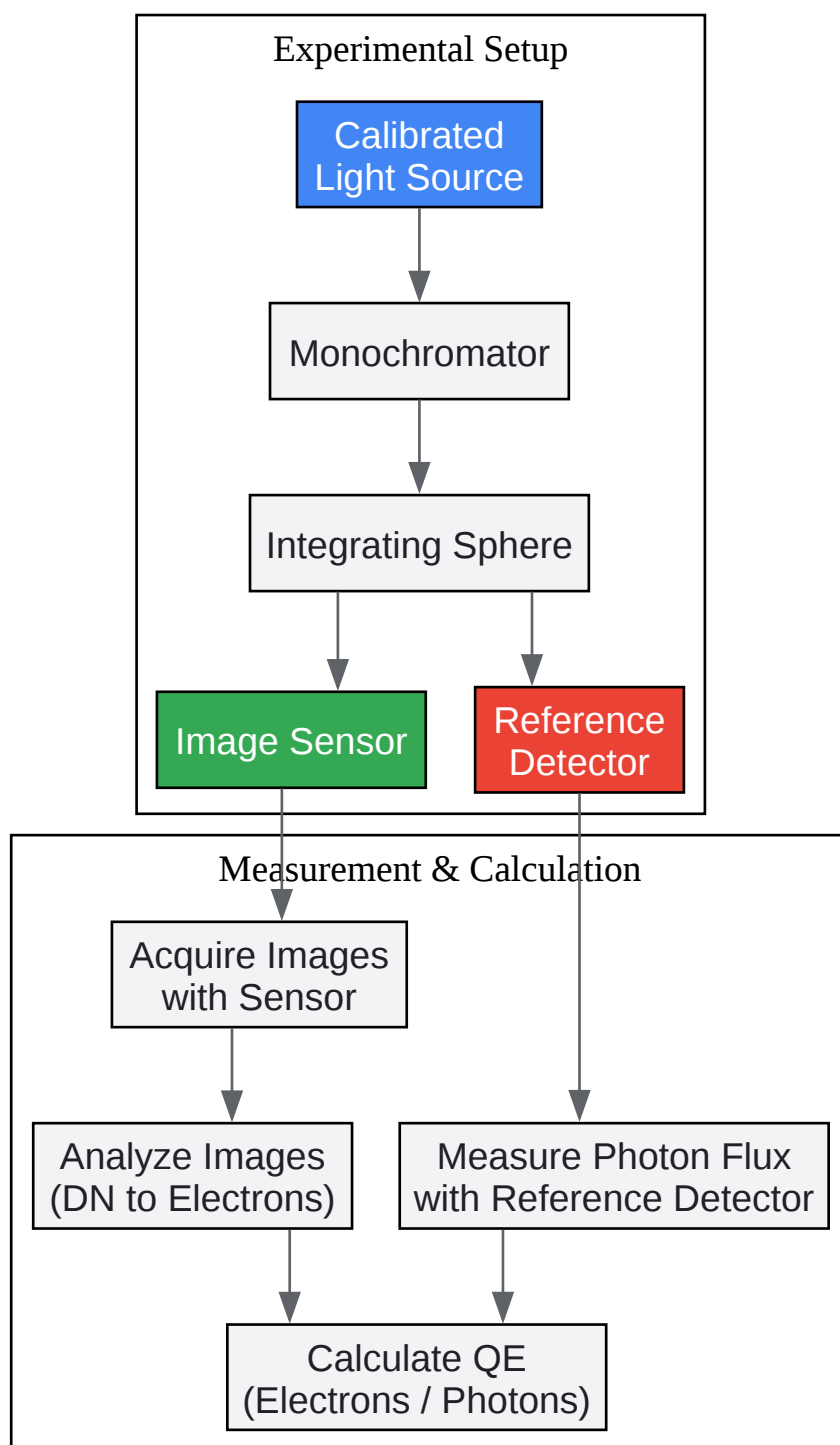
## Visualization of Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate the key processes described in this guide.

Caption: Logical workflow for calculating photoelectrons from lux.

## Experimental Setup

**Calibrated Light Source**

↓

**Monochromator**

↓

**Integrating Sphere**

↓

**Image Sensor**    **Reference Detector**

## Measurement & Calculation

**Acquire Images with Sensor**

↓

**Analyze Images (DN to Electrons)**    **Measure Photon Flux with Reference Detector**

↓

**Calculate QE (Electrons / Photons)**

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Caption: Experimental workflow for Quantum Efficiency measurement.

Incident Photon → Absorption → Photosensitive Material → Photoelectric Effect → Generated Photoelectron → Drift/Diffusion → Charge Collection → Readout Electronics → Measured Signal (DN)

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Caption: Signaling pathway from photon to measured digital signal.

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# References

- 1. electrooptics.com [electrooptics.com]

- 2. sensor - Is there a way to determine a camera's quantum efficiency? - Photography Stack Exchange [photo.stackexchange.com]

- 3. The Calibration of Scanning Monochromators for the Measurement of Absolute Irradiance [opg.optica.org]

- 4. sphereoptics.de [sphereoptics.de]

- 5. Characterization of CMOS Image Sensor | TU Delft Repository [repository.tudelft.nl]

- 6. spiedigitallibrary.org [spiedigitallibrary.org]

- 7. [PDF] Method for estimating quantum efficiency for CMOS image sensors | Semantic Scholar [semanticscholar.org]

- 8. nsg.physics.uu.se [nsg.physics.uu.se]

- 9. Irradiance Measurement – Intins Việt Nam [intins.vn]

- 10. caeleste.be [caeleste.be]

- 11. youtube.com [youtube.com]

- 12. mdpi.com [mdpi.com]

- 13. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [From Light to Signal: A Technical Guide to Calculating Photoelectrons from Lux]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073817#calculation-of-photoelectrons-per-second-per-pixel-from-silux]

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